

# Application Notes and Protocols for Bifox in Pasture Fertilization

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## Compound of Interest

Compound Name: *Bifox*

Cat. No.: *B12719533*

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These application notes provide a comprehensive overview of **Bifox**, a reactive phosphate rock (RPR) fertilizer, for use in pasture fertilization. The document details the material's properties, application methodologies based on cited field research, and the underlying biochemical pathways affected by phosphate availability.

## Introduction to Bifox (Reactive Phosphate Rock)

**Bifox** is a brand of finely milled, highly reactive phosphate rock sourced from Bahía Inglesa, Chile.<sup>[1]</sup> It is formulated to provide a gradual, plant-available supply of phosphorus, a critical macronutrient for pasture growth and development. Its primary application is in acidic soils, where its natural reactivity allows for the slow release of phosphorus, supporting root development, and long-term soil fertility.<sup>[1]</sup> **Bifox** is considered a more sustainable phosphorus source compared to water-soluble phosphate fertilizers, with a lower risk of nutrient runoff and environmental impact.

## Data Presentation

### Chemical Composition of Bifox-20

**Bifox-20** is a prominent product in the **Bifox** line. Its typical chemical composition is summarized in the table below.

Component	Concentration
Total Phosphorus (as P <sub>2</sub> O <sub>5</sub> )	≈ 20%
Calcium (as CaO)	≈ 30%

Source: **Bifox**-20 Technical Data Sheet[2]

## Comparative Agronomic Efficiency

Reactive phosphate rocks like **Bifox** exhibit varying agronomic efficiency depending on soil pH. The following table summarizes the expected relative agronomic efficiency (RAE) of **Bifox** compared to soluble phosphate sources in different soil conditions.

Soil pH	Crop Type	Expected Relative Agronomic Efficiency (RAE)
< 6.0	Grain Crops	Very High
Neutral	Grain Crops	80 - 90%
Acidic to Neutral	Perennial Pastures	Can exceed 100% over time

Source: **Bifox**-20 Technical Specification[3]

Experimental work in Argentine soils on perennial ryegrass pastures has validated these findings, confirming results observed in southern Chilean soils.[3]

## Experimental Protocols

The following protocols are based on methodologies employed in the "National Reactive Phosphate Rock Project" in Australia, a series of extensive field-based cutting trials designed to evaluate the agronomic effectiveness of various phosphate rocks, including highly reactive types similar to **Bifox**.

## Protocol for Comparative Field Trial of Bifox vs. Soluble Phosphate Fertilizer

Objective: To evaluate the agronomic effectiveness of **Bifox** (Reactive Phosphate Rock) in comparison to a water-soluble phosphate fertilizer (e.g., single superphosphate - SSP) on pasture production and soil phosphorus levels.

### Materials:

- **Bifox-20** fertilizer
- Single Superphosphate (SSP) or other soluble phosphate fertilizer
- Pasture seed mix (e.g., perennial ryegrass and white clover)
- Soil testing kit for pH, and available phosphorus (e.g., Colwell-P or Bray-P)
- Plot marking equipment (stakes, measuring tape)
- Fertilizer spreader calibrated for small plots
- Pasture harvesting equipment (e.g., sickle bar mower)
- Sample bags for herbage and soil
- Drying oven
- Weighing scale

### Methodology:

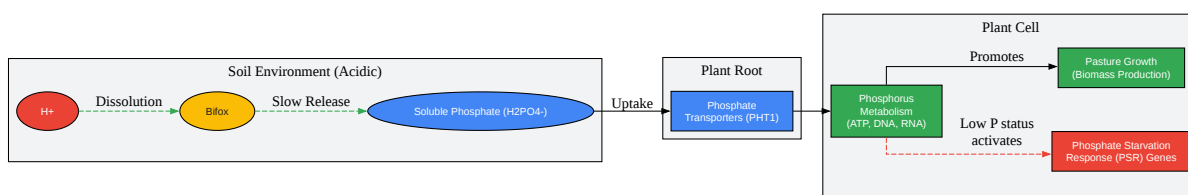
- Site Selection and Characterization:
  - Select a pasture site with acidic soil ( $\text{pH} < 6.0$ ) and low to moderate available phosphorus levels.
  - Conduct a baseline soil analysis of the experimental area. Collect composite soil samples from 0-10 cm depth across the site.

- Analyze soil for pH, available phosphorus, organic matter, and other relevant nutrients.
- Experimental Design:
  - Establish a randomized complete block design with a minimum of four replications.
  - Define plot sizes (e.g., 2m x 5m).
  - Treatments should include:
    - Control (no P application)
    - **Bifox-20** at multiple rates (e.g., 20, 40, 80 kg P/ha)
    - SSP at multiple rates (e.g., 20, 40, 80 kg P/ha)
- Fertilizer Application:
  - Evenly broadcast the assigned fertilizer treatment to each plot at the beginning of the growing season.
  - For pasture establishment, fertilizer can be lightly incorporated into the topsoil. For existing pastures, surface application is appropriate.
- Pasture Management:
  - Sow the pasture seed mix if establishing a new pasture.
  - Manage all plots uniformly with respect to irrigation, weed control, and other non-phosphate nutrient applications to minimize confounding variables.
- Data Collection:
  - Pasture Yield: Harvest pasture from a defined area within each plot (e.g., a 1m x 4m strip) at regular intervals (e.g., every 4-6 weeks) throughout the growing season.
  - Record the fresh weight of the harvested herbage.

- Sub-sample the harvested herbage, weigh it, and dry it in an oven at 60-70°C to a constant weight to determine dry matter content and calculate dry matter yield per hectare.
- Nutrient Analysis: Analyze dried herbage samples for phosphorus concentration to determine nutrient uptake.
- Soil Analysis: Collect soil samples from each plot at the end of each growing season to monitor changes in soil pH and available phosphorus.
- Data Analysis:
  - Analyze data using Analysis of Variance (ANOVA) to determine the statistical significance of treatment effects on pasture yield, nutrient uptake, and soil parameters.
  - Compare the response curves of pasture yield to the application rates of **Bifox** and SSP.

## Visualizations

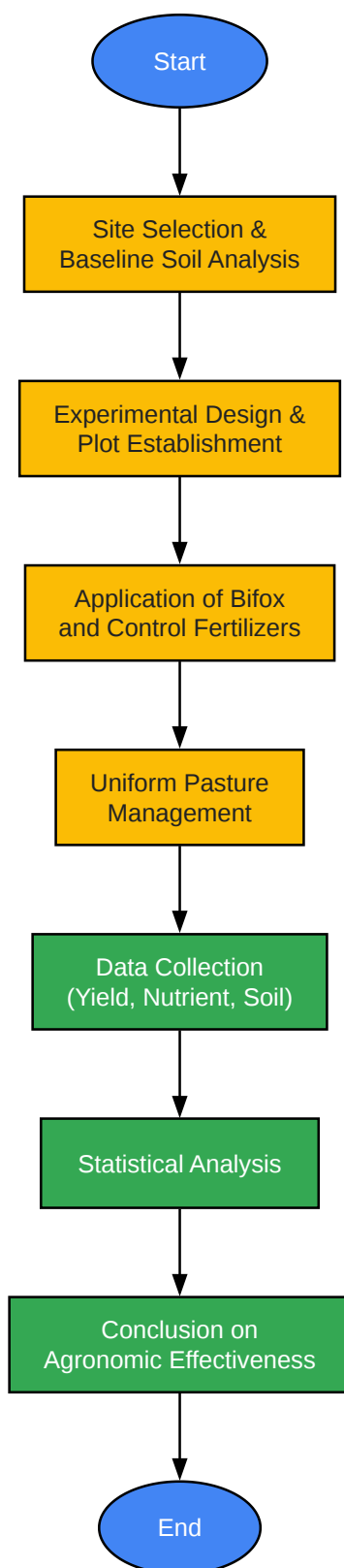
### Phosphorus Signaling Pathway in Plants



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Caption: Phosphorus uptake and signaling pathway from **Bifox** application.

## Experimental Workflow for Pasture Fertilization Trial



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## References

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